

General and Safety Information for Aminoacetonitrile

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Compound of Interest

Compound Name: Aminoacetonitrile

Cat. No.: B1212223

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Properties of Aminoacetonitrile:

Property	Value
CAS Number	540-61-4
Molecular Formula	C ₂ H ₄ N ₂
Molar Mass	56.07 g/mol
Appearance	Colorless to yellow liquid
Boiling Point	183 °C (decomposes)
Solubility	Soluble in water

Safety and Handling Precautions:

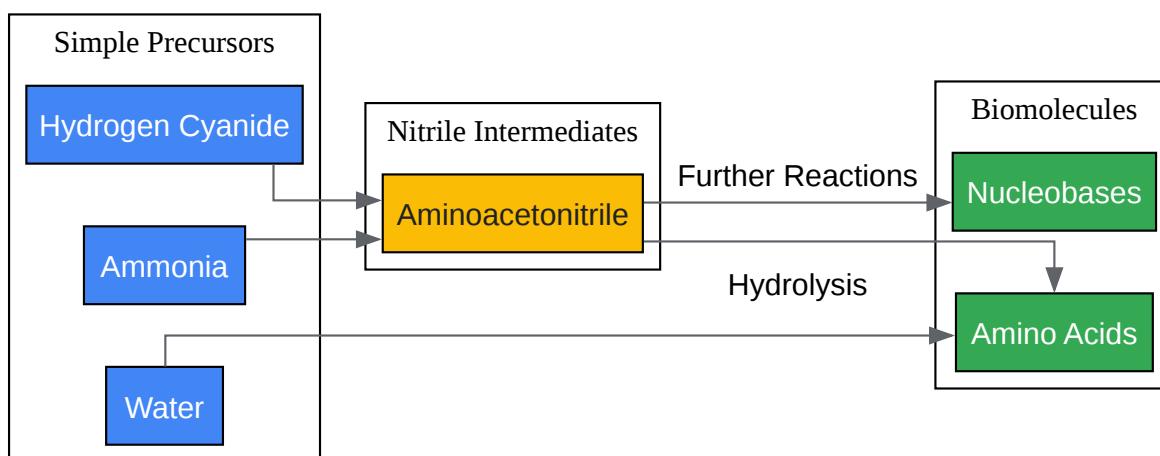
- Personal Protective Equipment (PPE): Always use appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat when handling **aminoacetonitrile**. Work should be conducted in a well-ventilated fume hood.
- Inhalation: Avoid inhaling vapors as they can be toxic.
- Skin and Eye Contact: Avoid contact with skin and eyes as it can cause irritation.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.

First Aid Measures:

Exposure	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Aminoacetonitrile in Scientific Research

Aminoacetonitrile and its derivatives are primarily of interest in the context of prebiotic chemistry and the study of the origins of life. The following diagram illustrates the proposed role of nitriles, such as **aminoacetonitrile**, in the prebiotic synthesis of essential biomolecules.



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Caption: Proposed pathway for prebiotic synthesis via **aminoacetonitrile**.

This information is for educational purposes only. The handling of **aminoacetonitrile** should only be carried out by trained professionals in a controlled laboratory setting.

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